

An In-depth Technical Guide to Cetearyl Stearate: Properties, Synthesis, and Pharmaceutical Applications

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Compound of Interest

Compound Name: Cetearyl stearate

Cat. No.: B3308427

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cetearyl stearate is a versatile fatty acid ester that is widely utilized in the pharmaceutical and cosmetic industries as an emollient, thickener, and emulsion stabilizer. It is not a single chemical entity but a mixture of cetyl stearate and stearyl stearate. Cetyl stearate is the ester of cetyl alcohol and stearic acid, while stearyl stearate is the ester of stearyl alcohol and stearic acid. The combination of these two esters results in a waxy substance with desirable physicochemical properties for a variety of formulation applications, including the development of controlled-release drug delivery systems. This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and analytical protocols for **cetearyl stearate**, with a focus on its application in pharmaceutical research and development.

Molecular Formula and Weight

Cetearyl stearate is a blend of cetyl stearate and stearyl stearate. The general properties are often represented as a mixture.

- Chemical Name: Stearic acid, cetyl/stearyl ester[1]
- CAS Number: 93820-97-4[1]

- Molecular Formula (as a mixture): C70H140O4[1]
- Molecular Weight (as a mixture): 1045.9 g/mol [1]

The primary components of **cetearyl stearate** are:

- Cetyl Stearate:
 - Molecular Formula: C34H68O2[2]
 - Molecular Weight: 508.90 g/mol [2][3]
- Stearyl Stearate:
 - Molecular Formula: C36H72O2[4]
 - Molecular Weight: 536.96 g/mol [4]

Physicochemical Properties

The physicochemical properties of **cetearyl stearate** are a composite of its individual components. The following table summarizes key quantitative data for cetyl stearate and stearyl stearate.

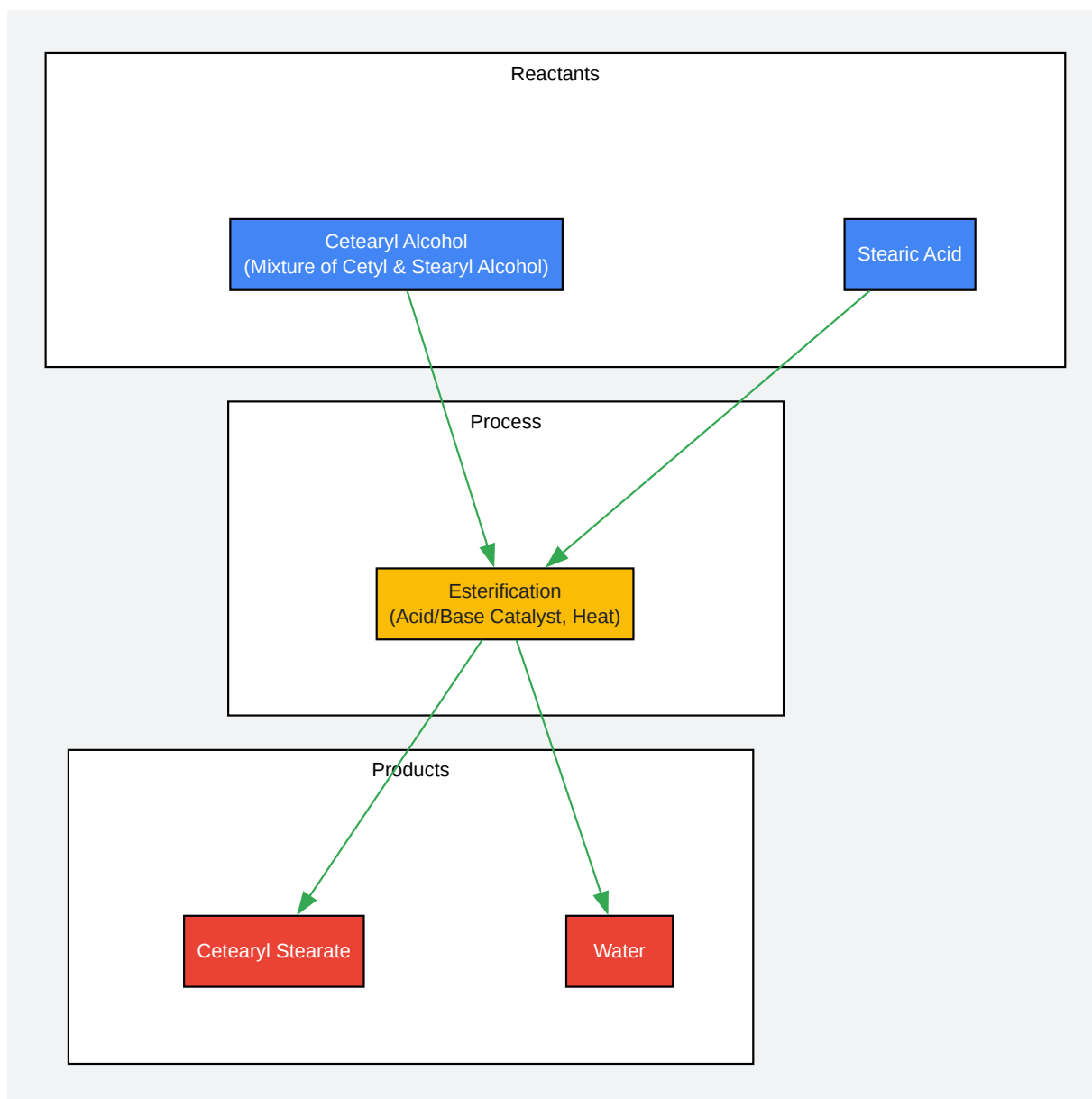
| Property | Cetyl Stearate | Stearyl Stearate |
|----------------------|---|--|
| Appearance | White to off-white solid[3] | White to pale yellow waxy solid, flakes, or powder[4] |
| Melting Point | 57 °C | 52 - 62 °C[4] |
| Boiling Point | 528.4 ± 18.0 °C at 760 mmHg[3] | ~549 °C (Predicted)[4] |
| Density | 0.9 ± 0.1 g/cm ³ [3] | ~0.857 g/cm ³ (Predicted)[4] |
| Flash Point | 283.6 ± 11.1 °C[3] | >240 °C[4] |
| Solubility | Insoluble in water; soluble in oils and organic solvents. Slightly soluble in Chloroform and Ethyl Acetate. | Insoluble in water. Soluble in ethanol, chloroform, and warm diethyl ether.[4] |
| Saponification Value | - | 100 - 118 mg KOH/g[4] |
| Acid Value | - | < 5 mg KOH/g[4] |
| Iodine Value | - | < 2 g I ₂ /100g[4] |

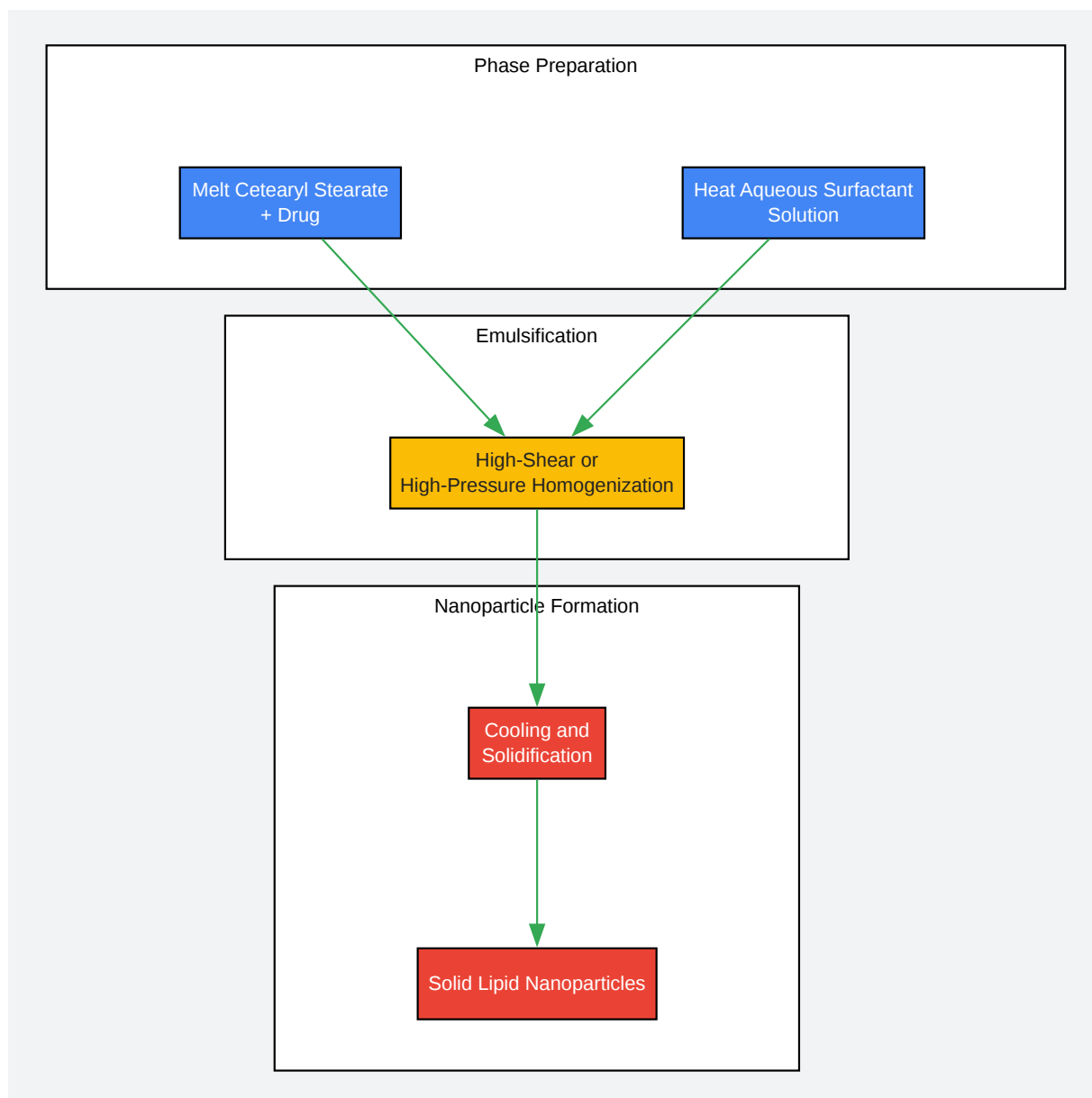
Synthesis and Experimental Protocols

Synthesis of Cetearyl Stearate

Cetearyl stearate is synthesized through the esterification of a mixture of cetyl alcohol and stearyl alcohol (cetearyl alcohol) with stearic acid. The reaction is typically catalyzed by an acid or base and driven to completion by the removal of water.

Reaction Pathway:





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References

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